

Application Notes and Protocols: n-Butylzinc Bromide in Palladium-Catalyzed Negishi Coupling

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Compound of Interest

Compound Name: Bromozinc(1+);butane

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These application notes provide a comprehensive overview and detailed protocols for the utilization of n-butylzinc bromide in palladium-catalyzed Negishi cross-coupling reactions. This powerful $C(sp^3)-C(sp^2)$ bond-forming methodology is a cornerstone in modern organic synthesis, particularly in the construction of complex molecules relevant to the pharmaceutical industry.

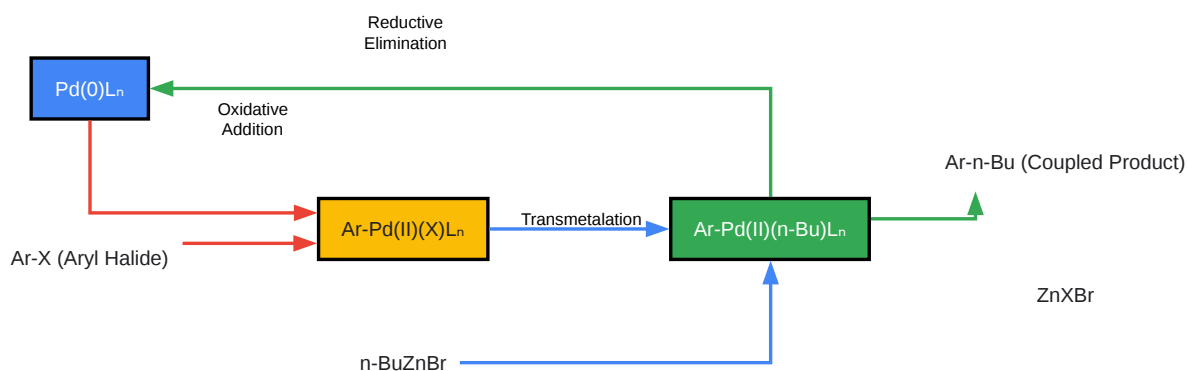
Introduction

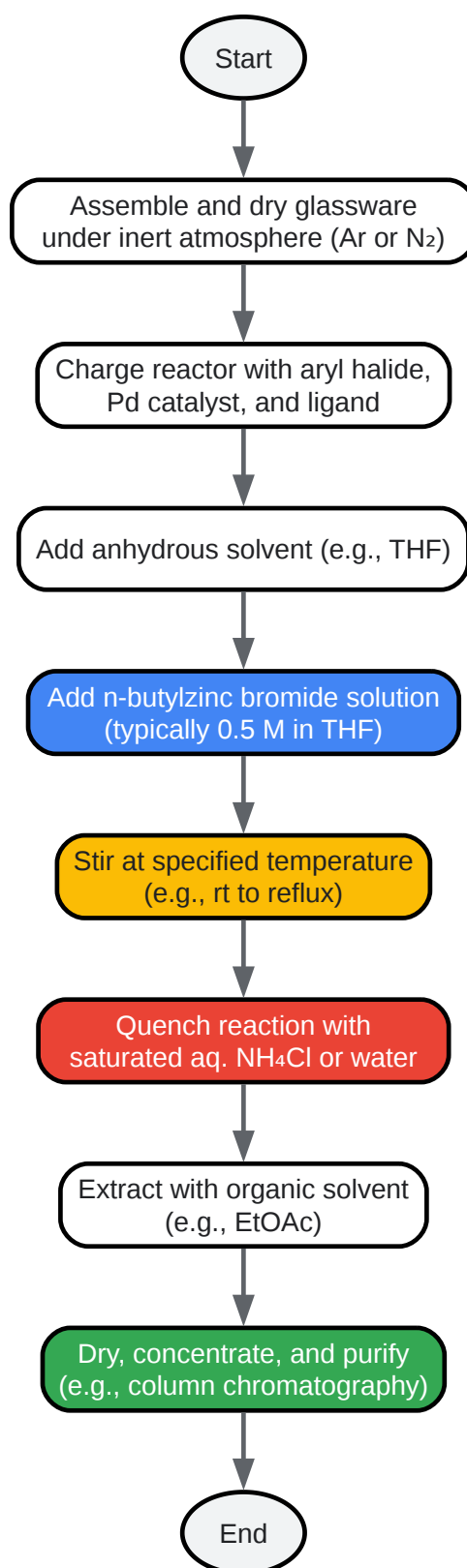
The Negishi cross-coupling reaction is a palladium- or nickel-catalyzed reaction between an organozinc compound and an organic halide or triflate.^[1] The use of n-butylzinc bromide, a readily accessible and reactive organozinc reagent, allows for the introduction of a butyl group onto various aromatic and heteroaromatic scaffolds. This transformation is highly valued for its functional group tolerance and broad substrate scope, making it a reliable tool in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs).

Palladium catalysts are generally preferred for their higher chemical yields and greater functional group tolerance compared to nickel-based systems.^[1] The choice of palladium precursor and, critically, the ancillary ligand, plays a pivotal role in the efficiency and selectivity of the coupling reaction.

Reaction Mechanism and Experimental Workflow

The catalytic cycle of the palladium-catalyzed Negishi coupling with n-butylyzinc bromide is illustrated below. The process involves the oxidative addition of the palladium(0) catalyst to the organic halide, followed by transmetalation with n-butylyzinc bromide and subsequent reductive elimination to afford the coupled product and regenerate the active catalyst.





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References

- 1. Negishi coupling - Wikipedia [en.wikipedia.org]
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